

Caldiamide sodium analytical method validation

ICP-AES HPLC

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Compound Focus: Caldiamide sodium

CAS No.: 131410-50-9

Cat. No.: S1496349

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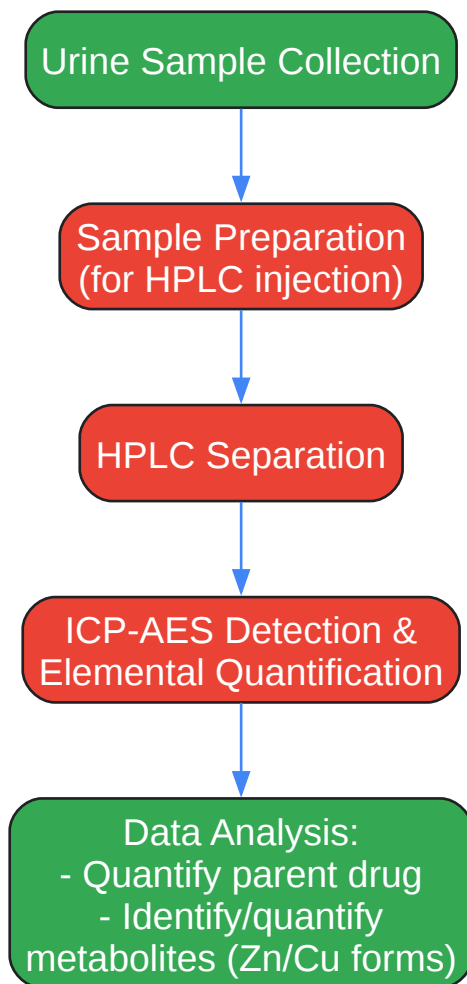
Found Analytical Technique for Caldiamide Sodium

The search identified a primary research article that specifically details the use of a technique for analyzing **caldiamide sodium**. The relevant information is summarized below.

Technique	Reported Application	Key Findings/Performance
HPLC-ICP-AES	Analysis of caldiamide sodium (NaCa DTPA-BMA) and its <i>in vivo</i> metabolites in rat urine [1].	HPLC separated the parent drug from its metabolites (Zn and Cu transchelated forms). ICP-AES was used to quantify these different metal complexes, finding ~92% parent drug, ~7% Zn form, and ~1% Cu form [1].

Experimental Workflow for HPLC-ICP-AES

The study describes a general workflow for analyzing **caldiamide sodium** and its metal transchelated metabolites. The following diagram outlines the key steps involved.



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Information Limitations and a Path Forward

The available data has significant gaps for creating a full comparison guide as you envisioned.

- **Limited Scope:** The search results only confirm the use of **HPLC-ICP-AES** for metabolite profiling of **caldiamide sodium** [1]. I did not find validation data (e.g., on linearity, precision, accuracy) for this specific method, nor did I find protocols for other techniques like ICP-MS or standalone HPLC for this compound.
- **Available General Guidance:** The search did return extensive information on **general principles of analytical method validation** from regulatory perspectives (ICH Q2) [2] [3] and examples for other substances [4] [5]. However, these are not specific to **caldiamide sodium**.

To proceed with your guide, you may need to:

- **Consult Specialized Databases:** Conduct a deeper literature search using scientific databases like SciFinder, Reaxys, or Google Scholar with targeted queries such as "determination of gadodiamide impurities," "validation of HPLC method for Gd complexes," or "ICP-MS determination of gadolinium in pharmaceuticals."
- **Extrapolate from Analogues:** Consider looking into analytical methods validated for structurally related gadolinium-based contrast agents (e.g., gadopentetate dimeglumine, gadobutrol), as the techniques may be similar.

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References

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3. of Stability-Indicating Validation for Pharmaceuticals... HPLC Methods [chromatographyonline.com]
4. for Titration Analytical Method Validation Protocol Method [m-pharmaguide.com]
5. Efficient HPLC -ELSD analysis of sodium and phosphate in... [pubs.rsc.org]

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